

The Solubility of Diholmium Tricarbonate in Aqueous Solutions: A Technical Guide

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Compound of Interest

Compound Name: Diholmium tricarbonate

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This technical guide provides a comprehensive overview of the aqueous solubility of **diholmium tricarbonate** ($\text{Ho}_2(\text{CO}_3)_3$). Due to the scarcity of direct solubility product (K_{sp}) data for diholmium tricarbonate in pure water, this document focuses on its solubility in carbonate-containing aqueous solutions, which is largely governed by the formation of soluble holmium-carbonate complexes. This guide includes available quantitative data, detailed experimental protocols for synthesis and solubility determination, and a visualization of the key chemical equilibria.

Quantitative Solubility Data

The aqueous solubility of **diholmium tricarbonate** is intrinsically low in pure water. However, in the presence of carbonate and bicarbonate ions, the solubility increases significantly due to the formation of various soluble holmium-carbonate complexes. The equilibrium between the solid phase and these aqueous complexes is critical to understanding the overall solubility.

While a complete set of stepwise stability constants for all holmium-carbonate complexes is not readily available in the literature, the following table summarizes a key equilibrium constant for a holmium bicarbonate complex, along with data for analogous lanthanide carbonate systems to provide context.

Compound/Complex	Equilibrium Reaction	Constant Type	log K Value	Conditions
Holmium Bicarbonate	$\text{Ho}^{3+} + 2\text{HCO}_3^- \rightleftharpoons \text{Ho}(\text{HCO}_3)_2^+$	Equilibrium Constant	-7.3	Zero ionic strength
Cerium Carbonate	$\text{Ce}_2(\text{CO}_3)_3(\text{s}) + 2\text{OH}^- \rightleftharpoons 2\text{Ce}(\text{OH})\text{CO}_3(\text{s}) + \text{CO}_3^{2-}$	Equilibrium Constant	-	-
Neodymium Carbonate	$\text{Nd}_2(\text{CO}_3)_3(\text{s}) \rightleftharpoons 2\text{Nd}^{3+} + 3\text{CO}_3^{2-}$	Solubility Product	-	-
Ytterbium Carbonate	$\text{Yb}_2(\text{CO}_3)_3(\text{s}) + n\text{CO}_3^{2-} \rightleftharpoons 2\text{Yb}(\text{CO}_3)_n^{(2n-3)-}$	Complex Formation	-	Solubility increases with carbonate concentration

Experimental Protocols

Synthesis of Hydrated Diholmium Tricarbonate

This protocol describes the synthesis of crystalline hydrated **diholmium tricarbonate** via precipitation.

Materials:

- Holmium(III) chloride (HoCl_3) solution (0.1 M)
- Ammonium bicarbonate (NH_4HCO_3) solution (0.3 M)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel and filter paper)

Procedure:

- To a 50 mL solution of 0.1 M holmium(III) chloride in a beaker, add 50 mL of 0.3 M aqueous ammonium bicarbonate solution while constantly stirring at 25°C.
- A precipitate will form rapidly, accompanied by the evolution of gas bubbles.
- Maintain the solution at 25°C for one week to allow for complete precipitation and aging of the solid.
- Filter the resulting precipitate using a filtration apparatus.
- Wash the precipitate repeatedly with deionized water to remove any soluble impurities.
- Air-dry the precipitate. The resulting product is hydrated **diholmium tricarbonate**.

Determination of Solubility in Aqueous Carbonate Solutions

This protocol outlines a general method for determining the solubility of **diholmium tricarbonate** in an aqueous carbonate solution by measuring the concentration of holmium in a saturated solution.

Materials:

- Synthesized hydrated **diholmium tricarbonate**
- Aqueous solutions of sodium carbonate or sodium bicarbonate of known concentrations
- Constant temperature water bath or shaker
- Centrifuge and centrifuge tubes
- Syringe filters (e.g., 0.22 μm pore size)
- Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS) for holmium concentration analysis

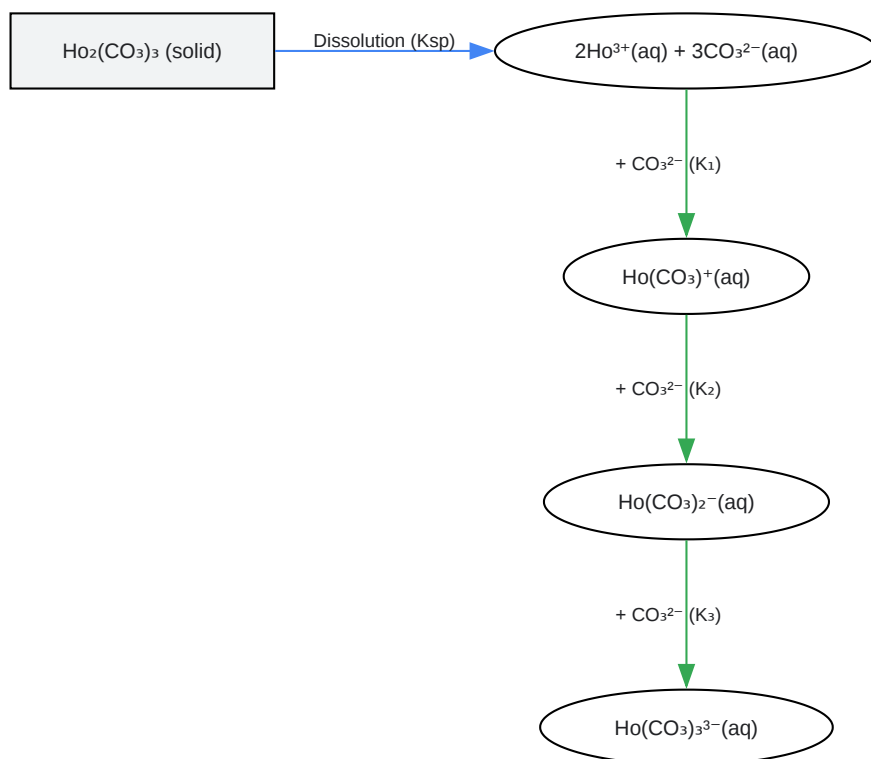
- pH meter

Procedure:

- Add an excess amount of synthesized **diholmium tricarbonat**e to a series of aqueous carbonate/bicarbonate solutions of varying concentrations.
- Place the sealed containers in a constant temperature water bath or shaker and agitate them for a prolonged period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After equilibration, measure and record the final pH of each solution.
- Separate the solid phase from the supernatant by centrifugation.
- Filter the supernatant through a syringe filter to remove any remaining solid particles.
- Dilute the filtered supernatant to a suitable concentration for analysis.
- Determine the concentration of holmium in the diluted supernatant using ICP-MS or AAS.
- Calculate the molar solubility of **diholmium tricarbonat**e in each carbonate/bicarbonate solution from the measured holmium concentration.

Visualization of Aqueous Equilibria

The following diagram illustrates the key equilibria involved in the dissolution of **diholmium tricarbonat**e in an aqueous solution containing carbonate ions. The solid **diholmium tricarbonat**e dissolves to a limited extent to release holmium(III) ions, which then react with carbonate ions in the solution to form a series of soluble complexes.



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Caption: Aqueous equilibria of **diholmium tricarboxylate**.

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